Technical Guide: Biological Profile of 2-(4-Fluorophenyl)piperazine

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Compound of Interest

Compound Name:	*2-(4-Fluorophenyl)piperazine dihydrochloride*
CAS No.:	*65709-34-4*
Cat. No.:	*B1443791*

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Executive Summary

2-(4-Fluorophenyl)piperazine (CAS: 65709-33-3) is a bioactive heterocyclic scaffold distinct from its widely known isomer, 1-(4-fluorophenyl)piperazine (pFPP). While the 1-substituted isomer is a serotonin-releasing agent used in psychoactive research, the 2-substituted isomer functions primarily as a norepinephrine-dopamine reuptake inhibitor (NDRI) scaffold and a critical chiral intermediate in the synthesis of Neurokinin-1 (NK1) receptor antagonists.

This guide analyzes the molecule's pharmacodynamics, contrasting its "phenmetrazine-like" core with "serotonergic" piperazines, and provides validated protocols for its synthesis and characterization.

Chemical Identity & Structural Logic

The biological activity of 2-(4-FPP) is dictated by the position of the phenyl ring on the piperazine heterocycle.

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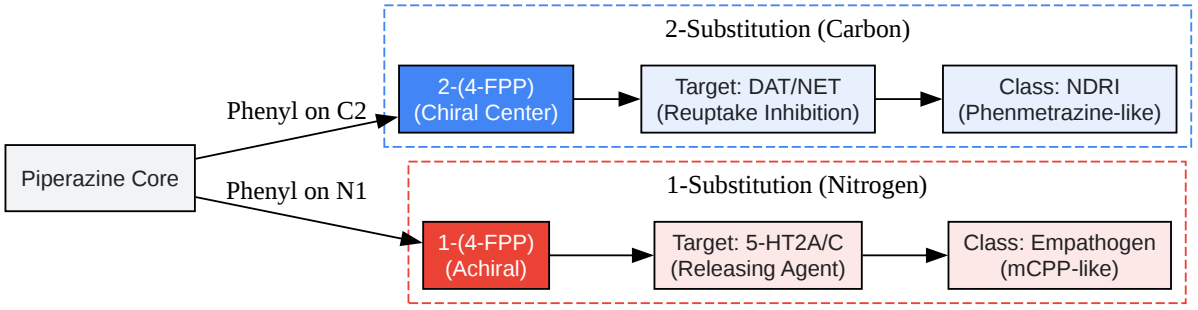
- 1-Substituted (N-substituted): Phenyl on Nitrogen. Flexible. Mimics serotonin. (e.g., pFPP, mCPP).
- 2-Substituted (C-substituted): Phenyl on Carbon-2. Rigid chiral center. Mimics amphetamine/phenmetrazine.

Structural Analysis

Feature	2-(4-Fluorophenyl)piperazine	1-(4-Fluorophenyl)piperazine
Isomer Type	C-substituted (Carbon skeleton)	N-substituted (Nitrogen skeleton)
Chirality	Yes (C2 is a stereocenter)	No (Achiral)
Primary Target	DAT / NET (Transporters)	5-HT Receptors / SERT
Pharmacophore	Phenmetrazine / Ritalin analog	Serotonin analog
Metabolic Fate	Para-fluorine blocks 4-hydroxylation	Para-fluorine blocks 4-hydroxylation

Visualization: Pharmacophore Divergence

The following diagram illustrates how the structural positioning of the phenyl ring dictates the pharmacological pathway.



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Caption: Structural divergence of piperazine isomers leading to distinct pharmacological profiles (NDRI vs. Serotonergic).

Pharmacodynamics & Mechanism of Action

Monoamine Transporter Inhibition (NDRI Activity)

The 2-phenylpiperazine core is a bioisostere of phenmetrazine (a morpholine) and methylphenidate (a piperidine).

- Mechanism: 2-(4-FPP) binds to the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET), blocking the reuptake of neurotransmitters into the presynaptic neuron.
- Fluorine Effect: The addition of the fluorine atom at the para-position of the phenyl ring increases lipophilicity (LogP ~1.9) and metabolic stability by preventing CYP450-mediated hydroxylation at the most reactive site. This typically extends the half-life compared to the non-fluorinated parent.
- Stereoselectivity: The biological activity is stereospecific. In analogous 2-substituted systems, the (S)-enantiomer often exhibits higher potency at DAT, while the (R)-enantiomer may retain NET affinity or be inactive.

NK1 Receptor Antagonism (Synthetic Intermediate)

In drug development, 2-(4-FPP) is a high-value intermediate for Neurokinin-1 (NK1) antagonists (e.g., analogs of Rolapitant or Vestipitant).

- Role: The 2-phenylpiperazine moiety serves as the "anchor" that fits into the hydrophobic pocket of the NK1 receptor.
- Significance: NK1 antagonists are used clinically for the prevention of chemotherapy-induced nausea and vomiting (CINV) and are investigated for antidepressant effects.

Experimental Protocols

Synthesis of 2-(4-Fluorophenyl)piperazine

Methodology: The most reliable route for the C-substituted isomer utilizes the ring-opening of 4-fluorostyrene oxide with ethylenediamine.

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Reagents:

- 4-Fluorostyrene oxide (CAS 209919-24-0)
- Ethylenediamine (EDA) (Excess)
- Toluene (Solvent)
- p-Toluenesulfonic acid (Catalyst)

Step-by-Step Protocol:

- Epoxide Opening: Dissolve 4-fluorostyrene oxide (10 mmol) in anhydrous toluene (50 mL).
- Amine Addition: Add ethylenediamine (50 mmol, 5 eq) dropwise under nitrogen atmosphere. The excess prevents polymerization.
- Cyclization: Heat the mixture to reflux (110°C) for 12 hours. The intermediate amino-alcohol undergoes intramolecular cyclization.
- Workup: Cool to room temperature. Wash with brine (3 x 20 mL). Dry the organic layer over $MgSO_4$.
- Purification: Evaporate solvent. The crude oil is purified via column chromatography (DCM/MeOH/NH_4OH 90:9:1) to yield 2-(4-fluorophenyl)piperazine.[1]
- Salt Formation: Dissolve the free base in diethyl ether and bubble dry HCl gas to precipitate the dihydrochloride salt (CAS 65709-34-4).

Visual Synthesis Pathway:

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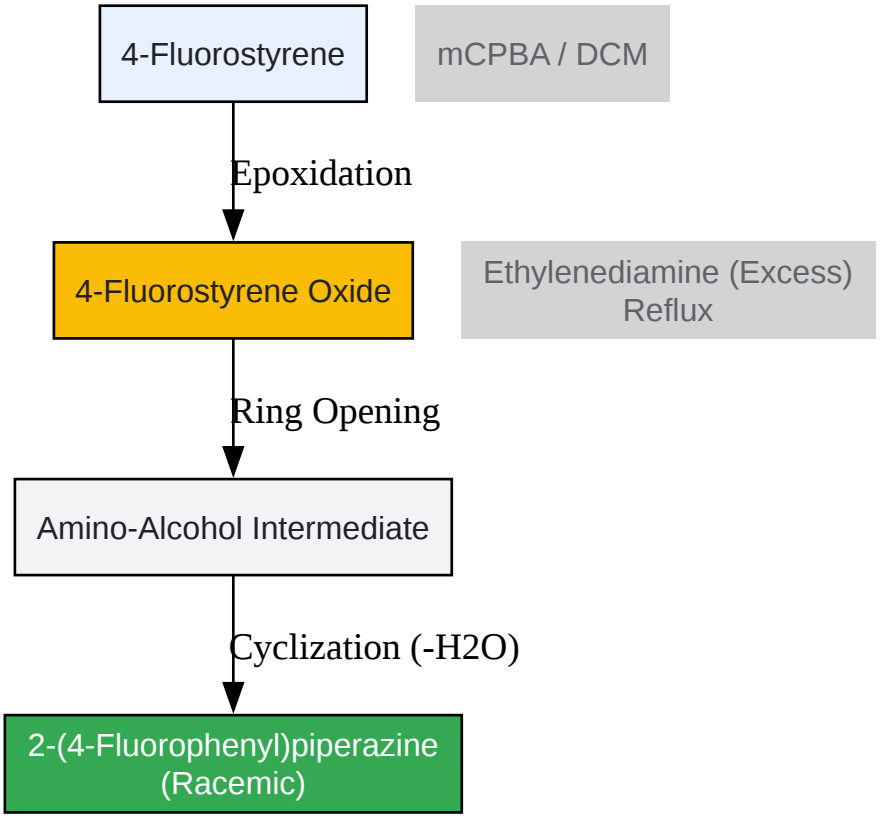

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Caption: Synthetic route from 4-fluorostyrene via epoxide ring opening and cyclization.

In Vitro Monoamine Transporter Binding Assay

To validate the NDRI activity, the following radioligand binding assay is standard.

- Objective: Determine

  values for DAT and NET.
- Tissue Source: Rat striatal membranes (for DAT) and cortical membranes (for NET).
- Radioligands:
  - WIN 35,428 (for DAT)
  - Nisoxetine (for NET)
- Procedure:

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- Incubate membrane preparations (50 µg protein) with radioligand (1 nM) and varying concentrations of 2-(4-FPP) (

  to

  M).
- Incubate at 4°C for 2 hours (equilibrium).
- Terminate reaction by rapid filtration through GF/B glass fiber filters.
- Measure radioactivity via liquid scintillation counting.
- Calculate

  and convert to

  using the Cheng-Prusoff equation.

Safety & Toxicology

- Hazard Identification: 2-(4-FPP) is a skin and eye irritant (H315, H319).
- Neurotoxicity: Unlike halogenated amphetamines (e.g., 4-FA, 4-CA), piperazine derivatives generally show lower neurotoxic potential toward serotonergic terminals, but high-dose excitotoxicity is possible due to dopamine release.
- Handling: All synthesis and handling must occur in a fume hood. Use nitrile gloves and safety goggles.

References

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Sources

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- 2. 2-{[4-(4-Bromophenyl)piperazin-1-yl)]methyl}-4-(3-chlorophenyl)-5-(4-methoxyphenyl)-2,4-dihydro-3H-1,2,4-triazole-3-thione [mdpi.com]
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